

# Deltatsine chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Deltatsine

Cat. No.: B1594504

[Get Quote](#)

## Deltatsine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Deltatsine** is a complex diterpenoid alkaloid with the molecular formula  $C_{25}H_{41}NO_7$ . This document provides a detailed overview of its chemical structure, and known physical and chemical properties. Due to the limited availability of published experimental data, this guide summarizes the currently accessible information and highlights areas requiring further investigation. While specific biological activities, mechanisms of action, and detailed experimental protocols for **Deltatsine** are not extensively documented in publicly available scientific literature, this guide presents the foundational chemical information to support future research and drug development endeavors.

### Chemical Structure and Identity

**Deltatsine** is a structurally intricate natural product belonging to the diterpenoid alkaloid class. Its core is a complex polycyclic system.

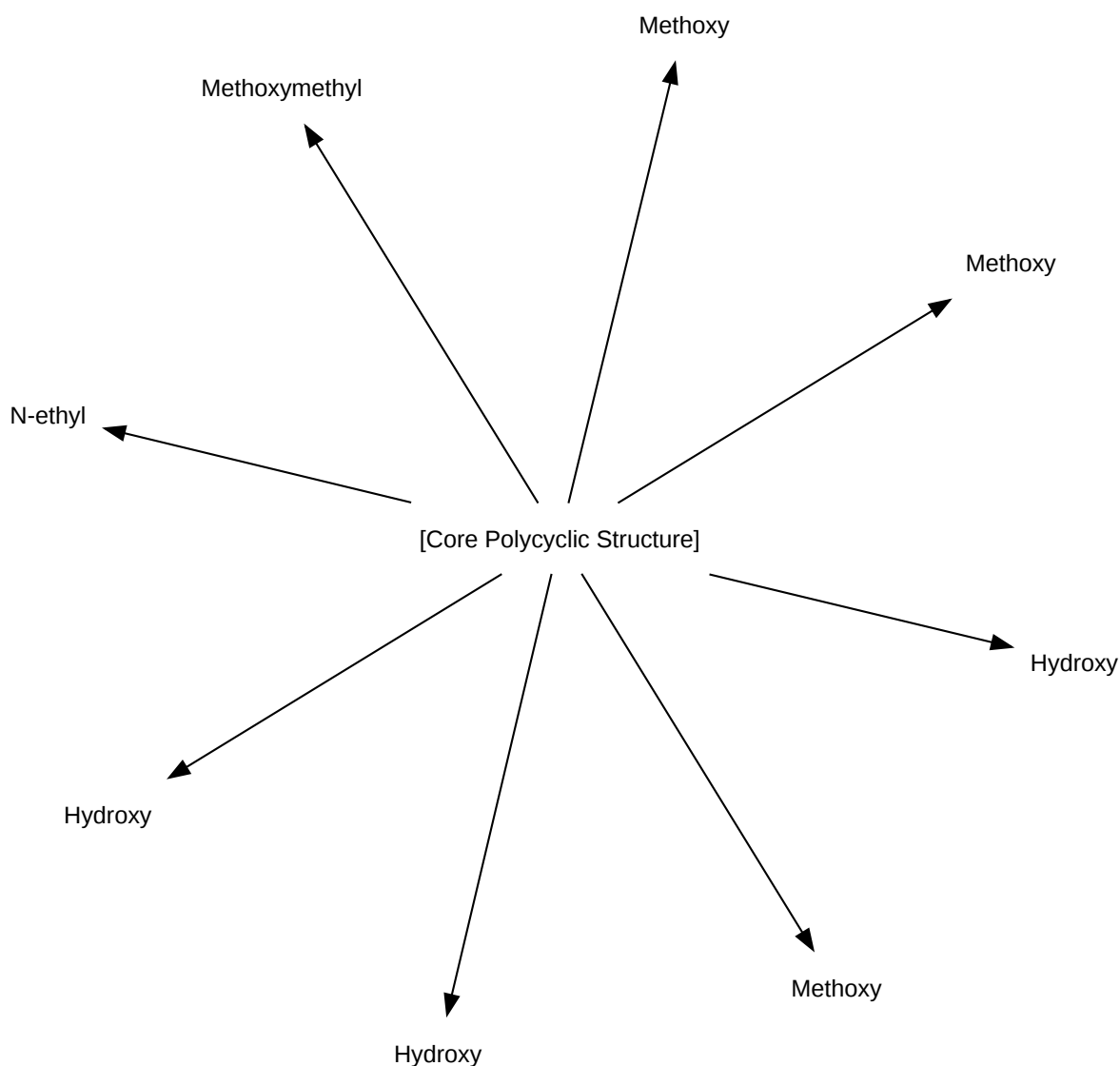
IUPAC Name: 11-ethyl-6,8,18-trimethoxy-13-(methoxymethyl)-11-azahexacyclo[7.7.2.1<sup>2,5</sup>.0<sup>1,10</sup>.0<sup>3,8</sup>.0<sup>13,17</sup>]nonadecane-4,9,16-triol

Synonyms: Deletatsine

CAS Number: 92631-66-8

Chemical Formula:  $C_{25}H_{41}NO_7$

## Molecular Structure



[Click to download full resolution via product page](#)

Caption: Conceptual representation of **Deltatsine**'s functional groups attached to its core polycyclic structure.

## Physicochemical Properties

Quantitative experimental data for many of **Deltatsine**'s physicochemical properties are not readily available in the current literature. The following tables summarize the known and computed properties.

**Table 1: General and Computed Physicochemical Properties**

Property	Value	Source
Molecular Weight	467.59 g/mol	<a href="#">[1]</a>
Physical Description	Powder	<a href="#">[1]</a>
XLogP3	-0.6	N/A
Hydrogen Bond Donor Count	3	N/A
Hydrogen Bond Acceptor Count	8	N/A
Rotatable Bond Count	6	N/A
Topological Polar Surface Area	101 Å <sup>2</sup>	N/A

**Table 2: Solubility and Storage**

Property	Details	Source
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	<a href="#">[1]</a>
Storage	Store as a powder at -20°C for long-term stability.	N/A

Note: Experimental values for melting point, boiling point, and pKa have not been found in the reviewed literature.

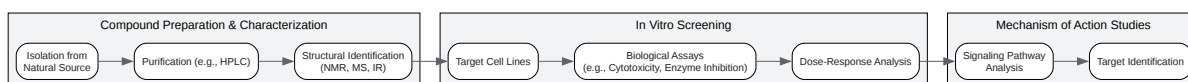
## Biological Activity and Mechanism of Action

As of the latest literature review, there is a significant lack of specific information regarding the biological activity and mechanism of action of **Deltatsine**. While many diterpenoid alkaloids exhibit a range of pharmacological effects, the specific targets and signaling pathways modulated by **Deltatsine** have not been elucidated.

Future research should focus on screening **Deltatsine** against various biological targets to identify potential therapeutic applications.

## Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Deltatsine** are not extensively described in the accessible scientific literature. The following represents a generalized workflow that could be adapted for the characterization and biological screening of **Deltatsine**.

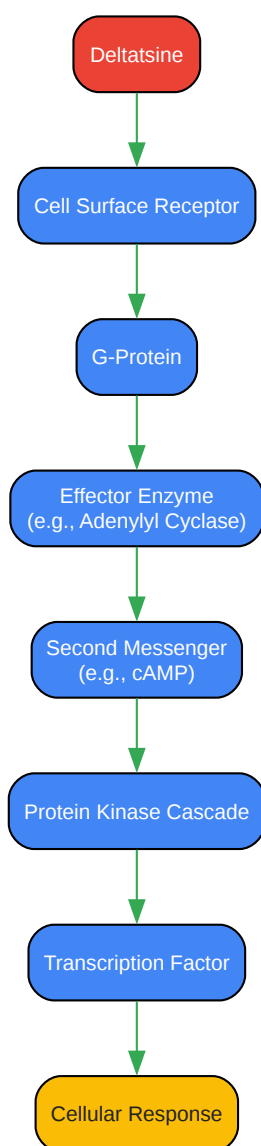


[Click to download full resolution via product page](#)

Caption: A general experimental workflow for the investigation of a natural product like **Deltatsine**.

## Signaling Pathways

Specific signaling pathways affected by **Deltatsine** have not yet been identified in the scientific literature. A generalized diagram illustrating a potential signal transduction cascade that could be investigated is presented below. This is a hypothetical representation and is not based on experimental data for **Deltatsine**.



[Click to download full resolution via product page](#)

Caption: A hypothetical signaling pathway that could be investigated for **Deltatsine's** mechanism of action.

## Conclusion and Future Directions

**Deltatsine** is a diterpenoid alkaloid with a well-defined chemical structure but limited characterization of its physicochemical and biological properties. This guide provides the foundational chemical information currently available. There is a clear need for further research to determine its experimental physicochemical properties, elucidate its mechanism of action, and identify any potential therapeutic effects. Future studies should focus on comprehensive

biological screening, target identification, and elucidation of the signaling pathways modulated by this complex natural product.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Delta-toxin, unlike melittin, has only hemolytic activity and no antimicrobial activity: rationalization of this specific biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Deltatsine chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594504#deltatsine-chemical-structure-and-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)